

1-Boc-3-aminopyrrolidine CAS number and structure

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-Boc-3-amino-3-ethylpyrrolidine

Cat. No.: B1378911

[Get Quote](#)

An In-Depth Technical Guide to 1-Boc-3-aminopyrrolidine: A Cornerstone Chiral Building Block

Abstract

1-Boc-3-aminopyrrolidine is a bifunctional synthetic building block of paramount importance in modern medicinal chemistry and drug development. Its pyrrolidine core is a prevalent scaffold in numerous biologically active compounds, and the presence of a primary amine and a readily cleavable Boc-protecting group offers immense synthetic versatility. This guide provides an in-depth analysis of its structure, physicochemical properties, synthesis, and critical applications. Authored from the perspective of a Senior Application Scientist, this document elucidates the causal relationships behind its synthetic utility and handling protocols, offering field-proven insights for researchers and drug development professionals.

Introduction: The Strategic Value of the Pyrrolidine Scaffold

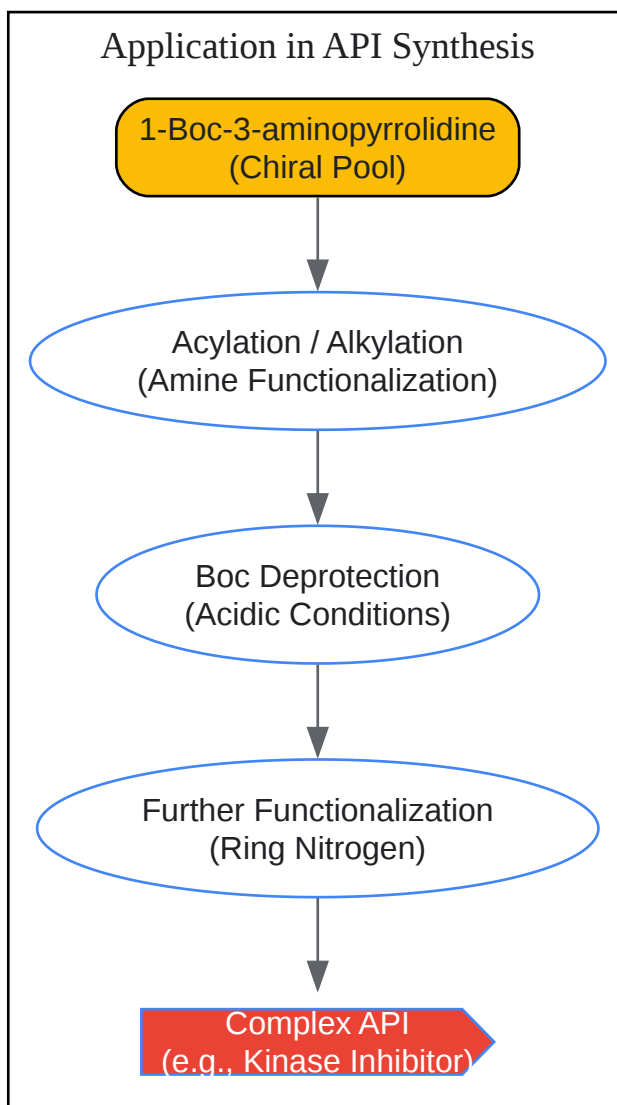
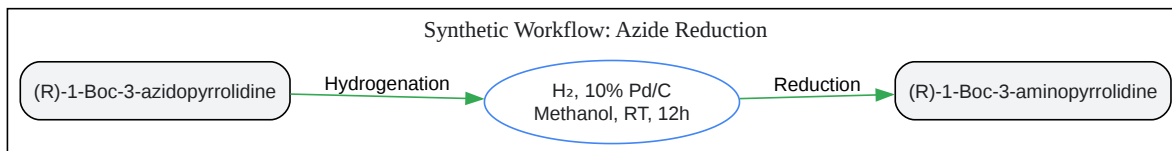
The five-membered saturated nitrogen heterocycle, pyrrolidine, is one of the most ubiquitous structural motifs in FDA-approved pharmaceuticals.^{[1][2]} Its non-planar, sp³-rich structure provides an excellent framework for exploring three-dimensional chemical space, a critical strategy for enhancing binding affinity, selectivity, and pharmacokinetic properties—a concept often termed "escaping flatland".^{[1][2]}

1-Boc-3-aminopyrrolidine, in particular, serves as a strategically vital intermediate. The tert-butoxycarbonyl (Boc) protecting group on the ring nitrogen renders the molecule stable to a wide array of reaction conditions while allowing for facile deprotection under mild acidic treatment. The primary amine at the 3-position provides a versatile handle for introducing further molecular complexity through acylation, alkylation, or reductive amination.^[3] Crucially, the C3 carbon is a stereocenter, meaning the molecule exists as (R) and (S) enantiomers, whose distinct biological activities necessitate stereocontrolled synthesis.^{[2][3]}

Physicochemical Properties and Identification

Accurate identification is the foundation of reproducible science. 1-Boc-3-aminopyrrolidine is commercially available as a racemic mixture and as individual enantiomers. It is essential to use the correct CAS number for sourcing and documentation.

The molecule's structure consists of a pyrrolidine ring where the nitrogen is protected by a tert-butoxycarbonyl group, and a primary amino group is attached to the carbon at the 3-position.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Application of Bicyclic Pyrrolidine in Drug Development [bldpharm.com]
- 2. Pyrrolidine in Drug Discovery: A Versatile Scaffold for Novel Biologically Active Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 3. nbinno.com [nbinno.com]
- To cite this document: BenchChem. [1-Boc-3-aminopyrrolidine CAS number and structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1378911#1-boc-3-aminopyrrolidine-cas-number-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com